A Comparative Guide to the LC-MS Fragmentation of 3-[(Pentyloxy)methyl]piperidine

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Compound of Interest

Compound Name:	*3-[(Pentyloxy)methyl]piperidine hydrochloride*
CAS No.:	*1220036-94-1*
Cat. No.:	*B1455447*

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This guide provides a detailed analysis of the expected fragmentation patterns of 3-[(Pentyloxy)methyl]piperidine under Liquid Chromatography-Mass Spectrometry (LC-MS) conditions. Designed for researchers, scientists, and drug development professionals, this document offers a predictive comparison of fragmentation pathways, supported by established principles of mass spectrometry and data from related chemical structures.

Introduction

3-[(Pentyloxy)methyl]piperidine is a substituted piperidine derivative. The piperidine ring is a common scaffold in many pharmaceuticals and bioactive molecules. Understanding the fragmentation behavior of such compounds is crucial for their characterization, identification, and quantification in complex matrices. This guide will explore the expected fragmentation pathways of this molecule, providing a foundational understanding for method development and structural elucidation.

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Predicted Fragmentation Pathways

The fragmentation of 3-[(Pentyloxy)methyl]piperidine in a mass spectrometer, particularly under Collision-Induced Dissociation (CID) conditions, is predicted to be driven by the presence of the piperidine ring, the ether linkage, and the pentyl chain. The initial ionization step, typically via electrospray ionization (ESI) in the positive mode, will result in the formation of a protonated molecular ion $[M+H]^+$. The subsequent fragmentation of this precursor ion is expected to proceed through several key pathways.

Pathway 1: Alpha-Cleavage of the Piperidine Ring

One of the most common fragmentation pathways for cyclic amines like piperidine is the alpha-cleavage, which involves the homolytic cleavage of a carbon-carbon bond adjacent to the nitrogen atom. This results in the opening of the ring and the formation of a stable radical cation.

Pathway 2: Cleavage of the Ether Bond

The ether linkage in 3-[(Pentyloxy)methyl]piperidine provides another likely site for fragmentation. Cleavage of the C-O bond can occur, leading to the formation of a pentyl cation or a radical cation, and a neutral loss of the corresponding fragment.

Pathway 3: McLafferty-type Rearrangement

The presence of a carbonyl group (or in this case, a heteroatom) and an adjacent alkyl chain with a gamma-hydrogen allows for a McLafferty-type rearrangement. This involves the transfer of a hydrogen atom to the heteroatom with the concomitant cleavage of the beta-bond, leading to the elimination of a neutral molecule.

Experimental Protocol: A Proposed LC-MS Method

The following is a proposed method for the analysis of 3-[(Pentyloxy)methyl]piperidine using a standard LC-MS system.

Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size) is recommended for good retention and separation of this moderately polar compound.

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- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient: A starting condition of 5% B, holding for 1 minute, then ramping to 95% B over 5 minutes, holding for 2 minutes, and then returning to initial conditions for re-equilibration.
- Flow Rate: 0.3 mL/min
- Injection Volume: 2 µL
- Column Temperature: 40 °C

Mass Spectrometry (MS) Conditions:

- Ionization Source: Electrospray Ionization (ESI), Positive Mode
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 150 °C
- Desolvation Temperature: 350 °C
- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 600 L/hr
- Collision Gas: Argon
- Collision Energy: A ramp of collision energies (e.g., 10-40 eV) should be applied to observe a full range of fragment ions.

Predicted Mass Spectrum and Data Comparison

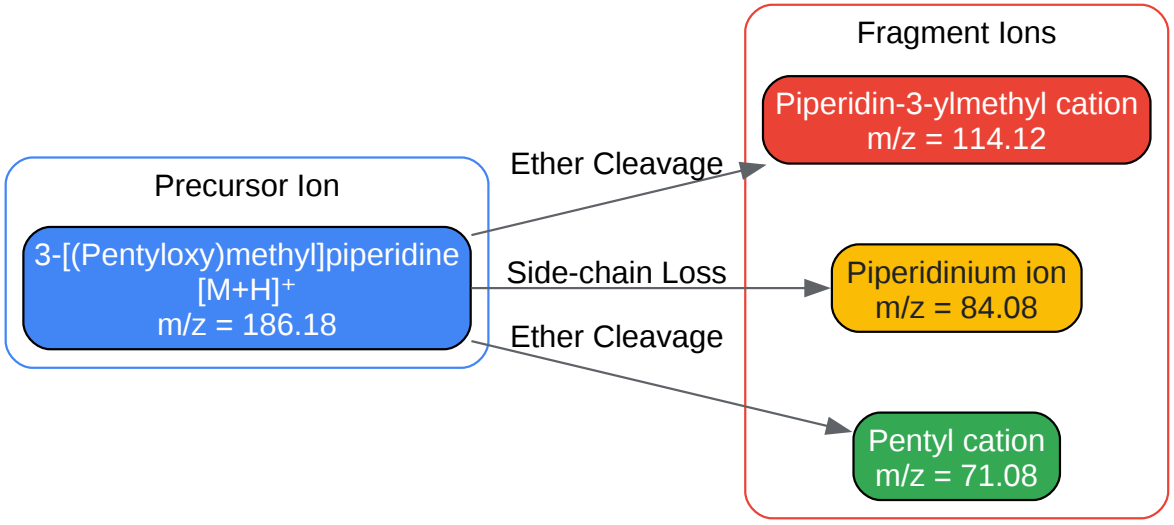
Based on the predicted fragmentation pathways, the following table summarizes the expected major ions to be observed in the MS/MS spectrum of 3-[(Pentyloxy)methyl]piperidine.

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Precursor Ion (m/z)	Proposed Fragment Ion (m/z)	Proposed Structure of Fragment	Proposed Fragmentation Pathway
186.18 $[M+H]^+$	114.12	Piperidin-3-ylmethyl cation	Cleavage of the ether bond
186.18 $[M+H]^+$	84.08	Piperidinium ion	Loss of the (pentyloxy)methyl group
186.18 $[M+H]^+$	71.08	Pentyl cation	Cleavage of the ether bond

Visualizing the Fragmentation

The following diagram illustrates the proposed fragmentation pathways of 3-[(Pentyloxy)methyl]piperidine.



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Caption: Proposed fragmentation pathways of protonated 3-[(Pentyloxy)methyl]piperidine.

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Conclusion

The LC-MS analysis of 3-[(Pentyloxy)methyl]piperidine is predicted to yield a rich fragmentation spectrum, providing valuable structural information. The proposed method and the predicted fragmentation pathways offer a solid starting point for the development of robust analytical methods for the identification and quantification of this compound and its analogs. Further experimental work is required to confirm these predictions and to fully characterize the fragmentation behavior of this molecule.

References

- de Hoffmann, E., & Stroobant, V. (2007). Mass Spectrometry: Principles and Applications. John Wiley & Sons. [Link]
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books. [Link]
- Holčapek, M., Jirásko, R., & Lísa, M. (2010). Recent developments in liquid chromatography–mass spectrometry and its applications in lipidomics. TrAC Trends in Analytical Chemistry, 29(3), 237-249. [Link]
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